

Analytical Methods for the Quantification of Leflunomide

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Compound of Interest

Compound Name: Neflumozide

Cat. No.: B10782280

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Note on **Neflumozide** and Leflunomide: The initial request specified analytical methods for "**Neflumozide**." However, a thorough literature search revealed a significant lack of published analytical methods for **Neflumozide**. Conversely, there is a wealth of information regarding the analytical quantification of "Leflunomide," a widely used immunosuppressive drug. Given the similarity in their names, this document provides detailed application notes and protocols for Leflunomide, assuming a possible typographical error in the original query.

Introduction

Leflunomide is a disease-modifying antirheumatic drug (DMARD) used in the treatment of rheumatoid and psoriatic arthritis.[1][2][3] It is a prodrug that is rapidly converted in the body to its active metabolite, teriflunomide (A77 1726), which is responsible for its therapeutic effects. [1][4] Accurate and reliable quantification of Leflunomide and its active metabolite in pharmaceutical formulations and biological matrices is crucial for quality control, pharmacokinetic studies, and therapeutic drug monitoring. This document details various analytical methods for the quantification of Leflunomide and teriflunomide, including UV-Visible Spectrophotometry, High-Performance Liquid Chromatography (HPLC), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

UV-Visible Spectrophotometry

UV-Visible spectrophotometry is a simple and cost-effective method for the quantification of Leflunomide in bulk drug and pharmaceutical dosage forms.

Application Note

This method is based on the measurement of the absorbance of Leflunomide in a suitable solvent at its wavelength of maximum absorption (λ_{max}). Methanol is a commonly used solvent for this purpose. The method is suitable for routine quality control analysis where high sensitivity and selectivity are not required.

Protocol: Quantification of Leflunomide in Tablets

1. Materials and Reagents:

- Leflunomide reference standard
- Methanol (analytical grade)
- Distilled water
- Volumetric flasks
- Pipettes
- UV-Visible Spectrophotometer

2. Preparation of Standard Stock Solution (1000 $\mu\text{g/mL}$):

- Accurately weigh 100 mg of Leflunomide reference standard and transfer it to a 100 mL volumetric flask.
- Dissolve the standard in a small amount of methanol and then make up the volume to 100 mL with methanol.

3. Preparation of Working Standard Solutions:

- From the stock solution, prepare a working stock solution of 100 $\mu\text{g/mL}$ by diluting 10 mL of the stock solution to 100 mL with methanol.
- Prepare a series of calibration standards in the concentration range of 2-30 $\mu\text{g/mL}$ by further diluting the working stock solution with distilled water.

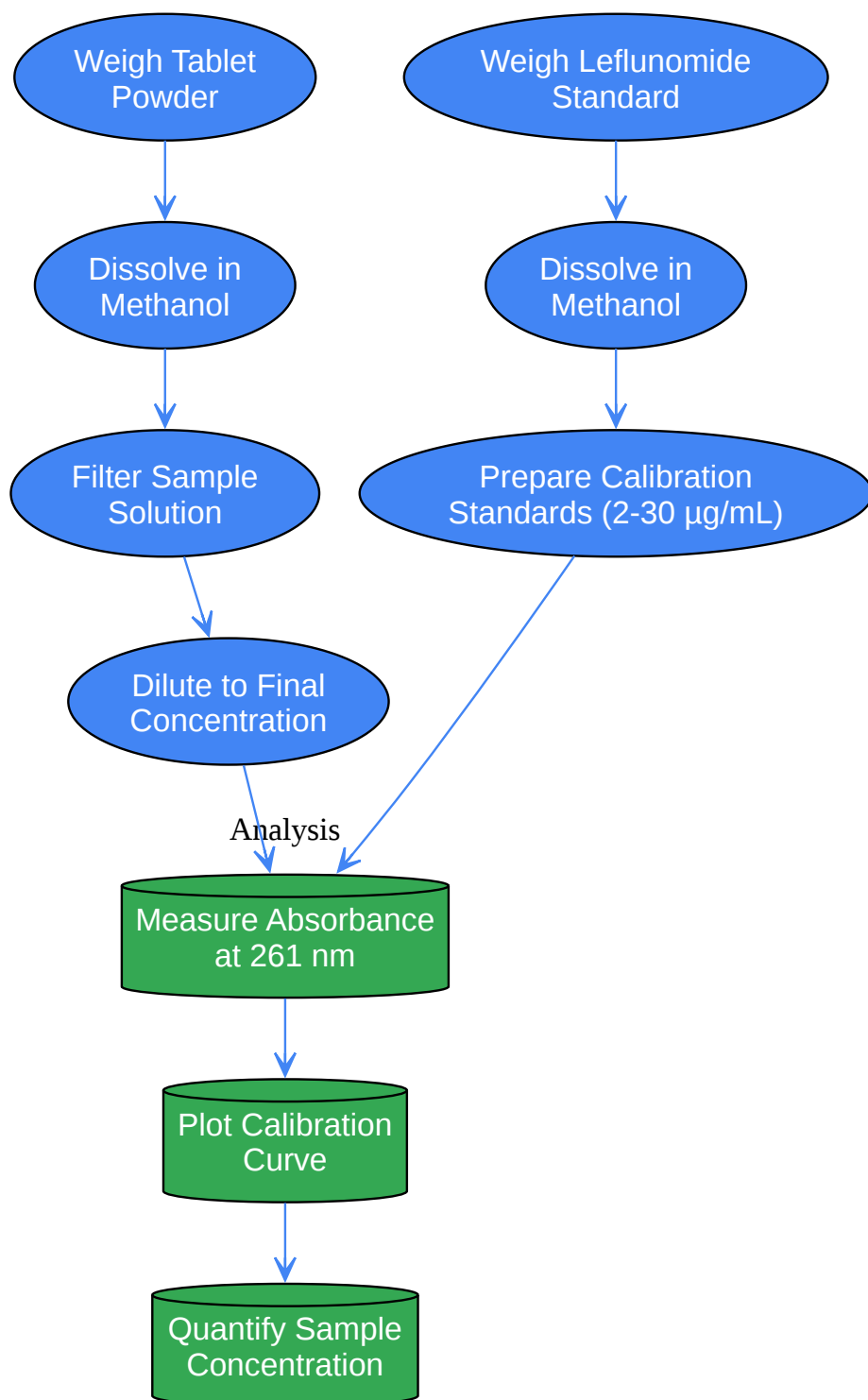
4. Preparation of Sample Solution:

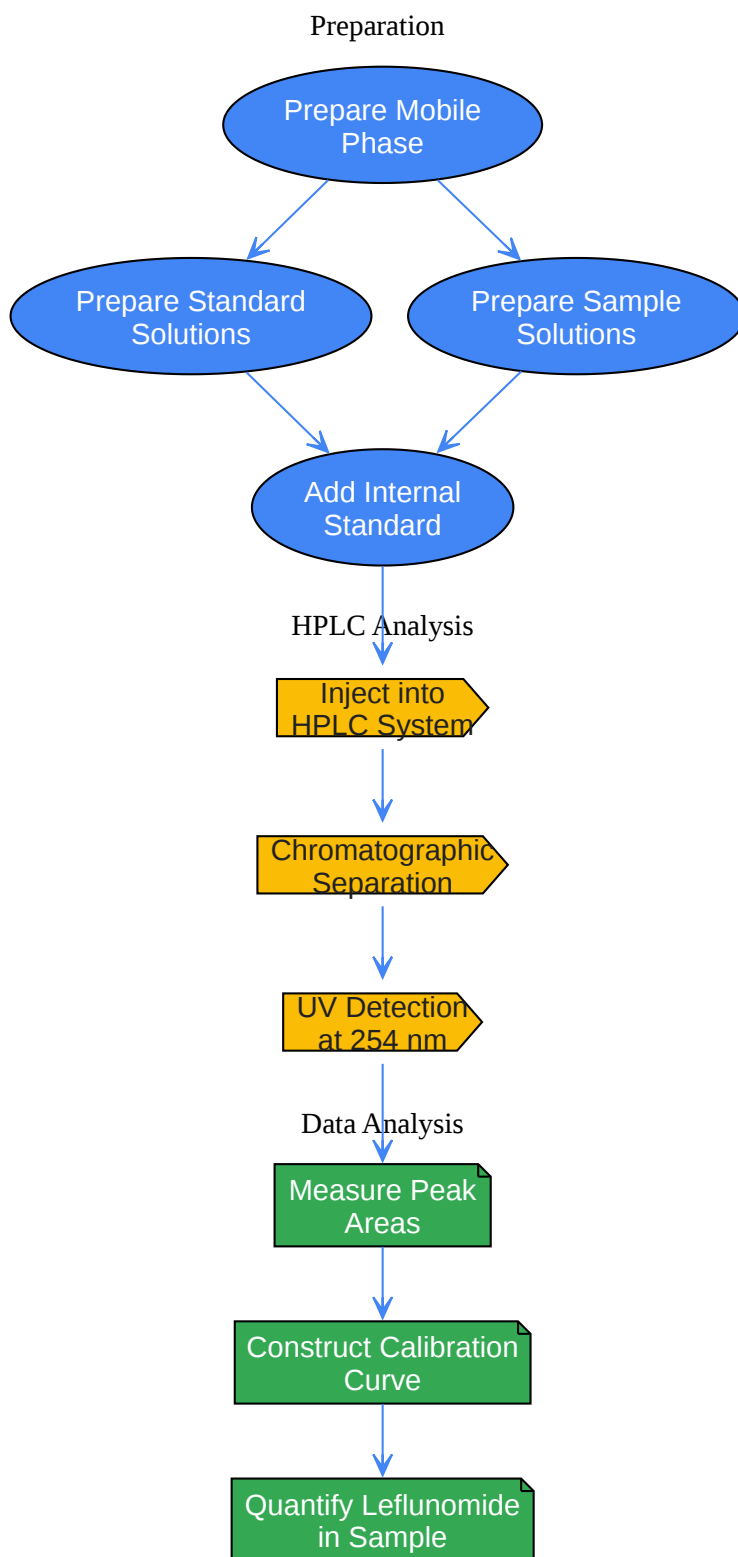
- Weigh and powder 20 tablets of Leflunomide.
- Accurately weigh a quantity of the powder equivalent to 20 mg of Leflunomide and transfer it to a 50 mL volumetric flask.
- Add a small amount of methanol to dissolve the drug, then make up the volume with methanol.
- Filter the solution.
- Further dilute the filtrate with distilled water to a final concentration of 20 µg/mL.

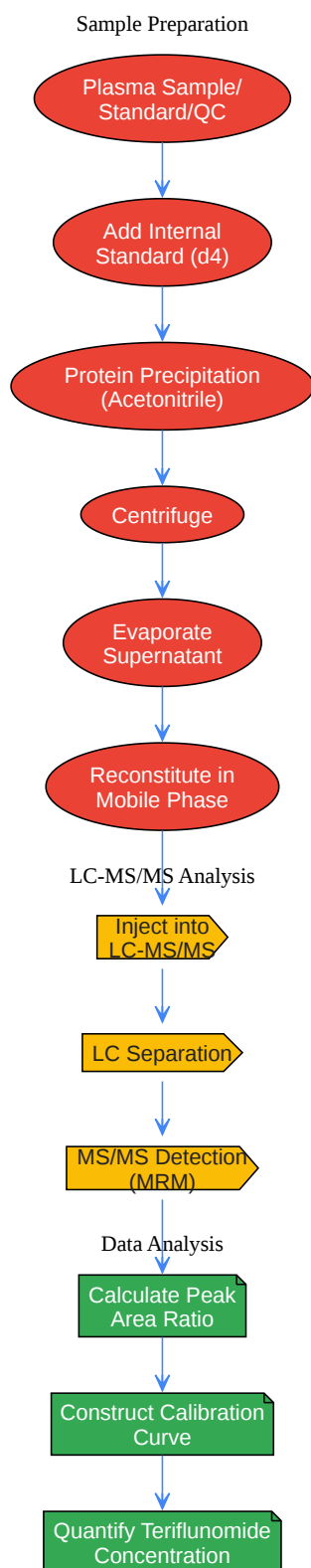
5. Measurement:

- Measure the absorbance of the standard and sample solutions at 261 nm against a blank of distilled water.
- Plot a calibration curve of absorbance versus concentration for the standard solutions.
- Determine the concentration of Leflunomide in the sample solution from the calibration curve.

Solution Preparation







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